

# Bromochloromethane (CAS No. 74-97-5): A Comprehensive Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **Bromochloromethane**

Cat. No.: **B122714**

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## Abstract

**Bromochloromethane** ( $\text{CH}_2\text{BrCl}$ ), also known as Halon 1011, is a halogenated methane with the CAS Registry Number 74-97-5. Historically used as a fire suppression agent, its production and use have been curtailed due to its ozone-depleting properties.<sup>[1][2]</sup> This technical guide provides an in-depth overview of the chemical and physical properties, synthesis, analytical methods, spectroscopic data, and toxicological profile of **bromochloromethane**, tailored for a scientific audience. The information is presented to facilitate its use in research, development, and safety assessments.

## Chemical and Physical Properties

**Bromochloromethane** is a colorless to pale-yellow, volatile liquid with a sweet, chloroform-like odor.<sup>[3][4]</sup> It is denser than water and has low solubility in aqueous solutions.<sup>[4][5]</sup> A comprehensive summary of its key physical and chemical properties is provided in Table 1.

Table 1: Physical and Chemical Properties of **Bromochloromethane**

Property	Value	Reference(s)
Molecular Formula	CH <sub>2</sub> BrCl	[6][7]
Molecular Weight	129.38 g/mol	[3][7]
CAS Number	74-97-5	[3]
Appearance	Clear, colorless to pale-yellow liquid	[3][5]
Odor	Sweet, chloroform-like	[3][5]
Melting Point	-88 °C	[3]
Boiling Point	68 °C	[3][5]
Density	1.991 g/mL at 25 °C	[3][5]
Vapor Pressure	117 mmHg at 20 °C	[3]
Water Solubility	9 g/L at 20 °C	[8]
Refractive Index (n <sub>20/D</sub> )	1.482	[3]
Log P (Octanol-Water Partition Coefficient)	1.55	[9]

## Synthesis and Reactivity

### Synthesis

The primary commercial synthesis of **bromochloromethane** involves the reaction of dichloromethane with bromine and aluminum, or with hydrogen bromide in the presence of an aluminum trichloride catalyst.[2][5][10]

A general laboratory-scale synthesis procedure is outlined below. This protocol is a composite of information from various sources and should be adapted and optimized for specific laboratory conditions.

#### Experimental Protocol: Synthesis of **Bromochloromethane**

##### Materials:

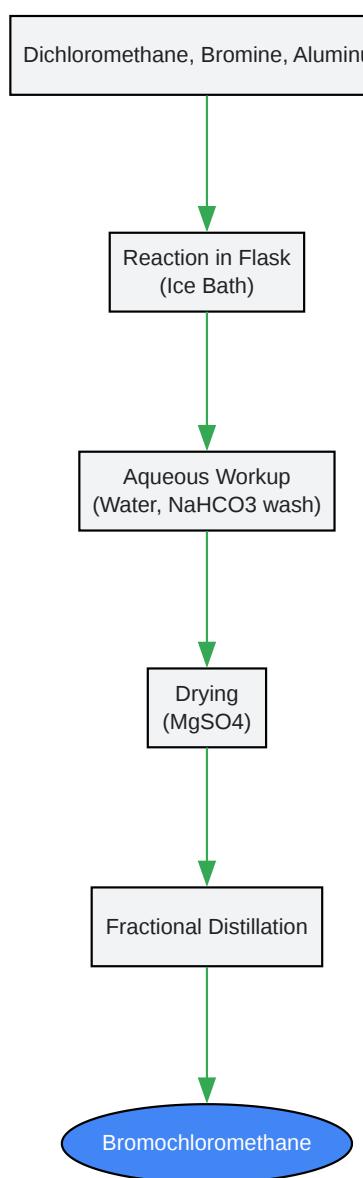
- Dichloromethane ( $\text{CH}_2\text{Cl}_2$ )
- Bromine ( $\text{Br}_2$ )
- Aluminum powder (Al)
- Anhydrous ether
- Ice bath
- Separatory funnel
- Distillation apparatus
- Sodium bicarbonate solution (5%)
- Anhydrous magnesium sulfate

**Procedure:**

- Set up a three-necked round-bottom flask equipped with a mechanical stirrer, a dropping funnel, and a condenser.
- In a well-ventilated fume hood, charge the flask with dichloromethane and aluminum powder.
- Cool the flask in an ice bath.
- Slowly add bromine from the dropping funnel to the stirred mixture. The reaction is exothermic and the temperature should be maintained below 10 °C.
- After the addition is complete, allow the mixture to stir at room temperature for 1-2 hours.
- Quench the reaction by slowly adding water.
- Transfer the mixture to a separatory funnel and wash sequentially with water, 5% sodium bicarbonate solution, and again with water.
- Dry the organic layer over anhydrous magnesium sulfate.

- Filter the drying agent and purify the crude **bromochloromethane** by fractional distillation. Collect the fraction boiling at approximately 68 °C.

Diagram 1: Synthesis Workflow



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Caption: Workflow for the synthesis of **bromochloromethane**.

## Reactivity

**Bromochloromethane** is incompatible with strong oxidizing agents, strong bases, and reactive metals such as aluminum, magnesium, zinc, and calcium.<sup>[3]</sup> It can also attack some forms of plastics, rubber, and coatings. Upon heating to decomposition, it emits toxic fumes including hydrogen chloride, phosgene, carbon monoxide, and hydrogen bromide.<sup>[7]</sup>

## Analytical Methods

Gas chromatography-mass spectrometry (GC-MS) is the standard method for the analysis of **bromochloromethane** and other volatile halogenated hydrocarbons in various matrices, including water.<sup>[11][12][13]</sup>

Experimental Protocol: GC-MS Analysis of **Bromochloromethane** in Water

### 1. Sample Preparation (Purge and Trap):

- A known volume of the water sample (e.g., 5-25 mL) is placed in a purging vessel.
- An internal standard is added.
- The sample is purged with an inert gas (e.g., helium) at a controlled flow rate for a specific time (e.g., 10-15 minutes).
- The volatile organic compounds, including **bromochloromethane**, are trapped on a sorbent tube (e.g., Tenax®).

### 2. GC-MS Analysis:

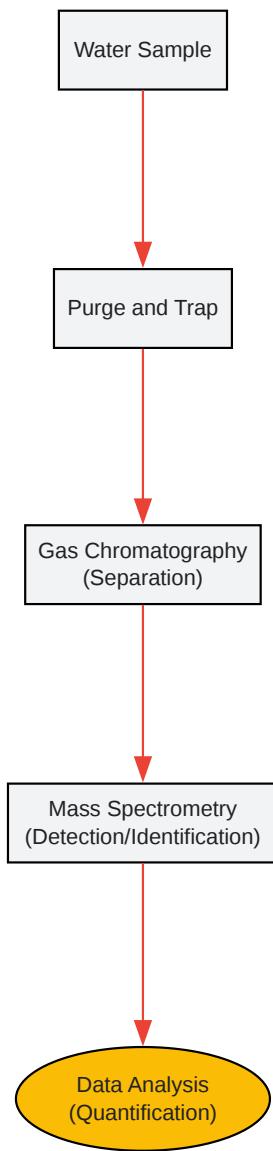
- Gas Chromatograph (GC) Conditions:
  - Column: A non-polar capillary column, such as a DB-5ms or equivalent, is typically used.
  - Injector Temperature: 200-250 °C.

- Oven Temperature Program: An initial temperature of 35-45 °C held for a few minutes, followed by a ramp to 150-250 °C at a rate of 5-10 °C/min.
- Carrier Gas: Helium at a constant flow rate.
- Mass Spectrometer (MS) Conditions:
  - Ionization Mode: Electron Ionization (EI) at 70 eV.
  - Scan Range: m/z 35-300.
  - Source Temperature: 230 °C.
  - Quadrupole Temperature: 150 °C.

### 3. Data Analysis:

- Identification of **bromochloromethane** is based on its retention time and the comparison of its mass spectrum with a reference spectrum.
- Quantification is achieved by comparing the peak area of the analyte to that of the internal standard.

Diagram 2: GC-MS Analysis Workflow



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Caption: General workflow for the analysis of **bromochloromethane** by GC-MS.

## Spectroscopic Data

The structural elucidation and identification of **bromochloromethane** are supported by various spectroscopic techniques.

Table 2: Spectroscopic Data for **Bromochloromethane**

Technique	Key Features and Observations	Reference(s)
<sup>1</sup> H NMR	A single peak (singlet) is observed, as the two protons are chemically equivalent. The chemical shift is influenced by the electronegativity of the attached halogens.	[14]
<sup>13</sup> C NMR	A single peak is observed, indicating one carbon environment.	
Mass Spectrometry (EI)	The mass spectrum shows a characteristic isotopic pattern due to the presence of bromine ( <sup>79</sup> Br and <sup>81</sup> Br in ~1:1 ratio) and chlorine ( <sup>35</sup> Cl and <sup>37</sup> Cl in ~3:1 ratio). Key fragments include the molecular ion cluster (m/z 128, 130, 132) and fragments corresponding to the loss of a halogen.	[8][15][16]
Infrared (IR) Spectroscopy	Characteristic C-H stretching and bending vibrations, as well as C-Br and C-Cl stretching frequencies are observed.	[7]

## Toxicology and Biological Effects

**Bromochloromethane** is classified as harmful if inhaled and causes skin and eye irritation.[\[17\]](#) Long-term exposure may lead to liver and kidney damage.[\[17\]](#) The toxicity of **bromochloromethane**, like other halomethanes, is believed to be mediated by its metabolic activation into reactive species.

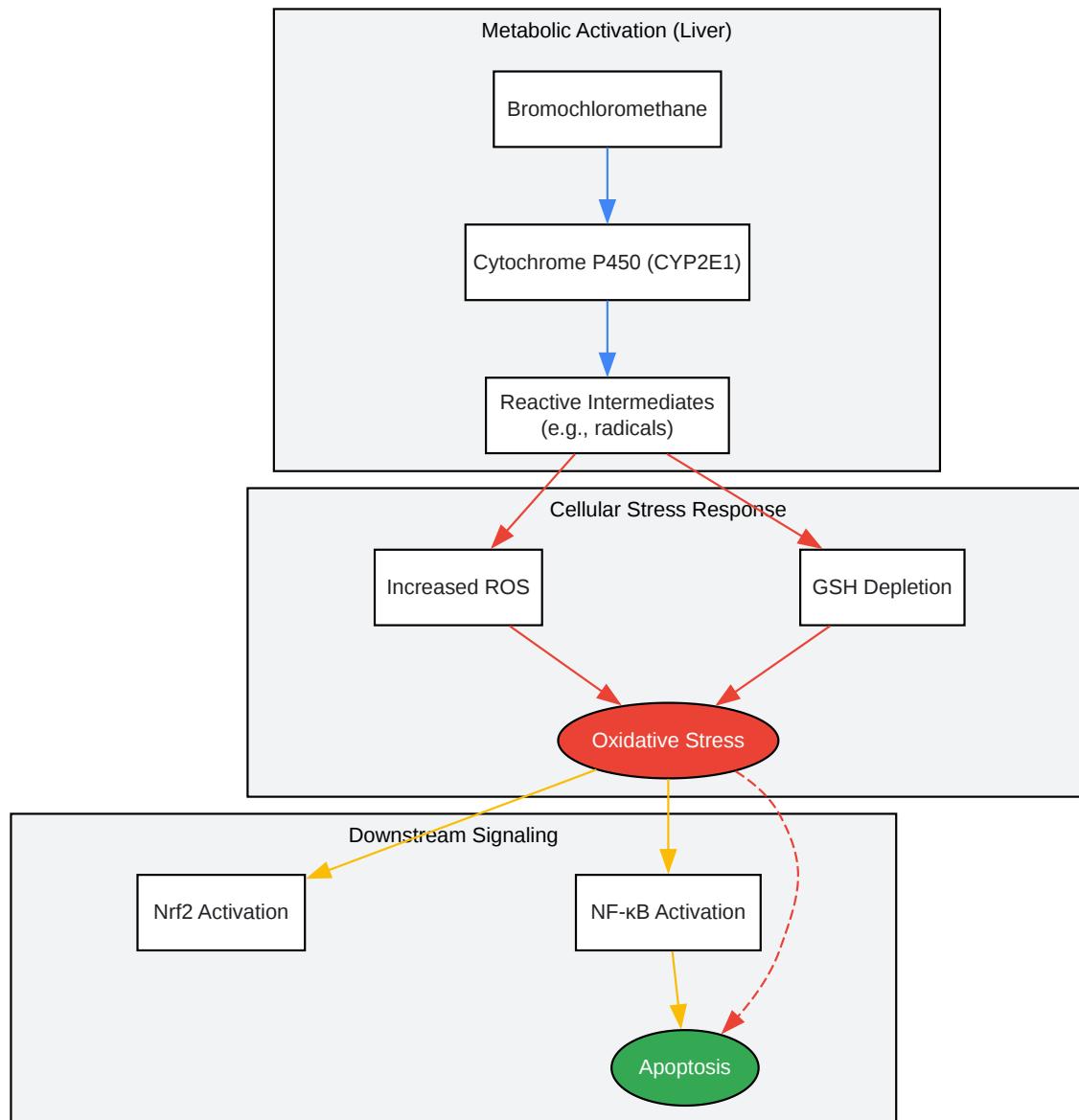
## Metabolism

The primary route of metabolism for many halomethanes is through the cytochrome P450 (CYP) enzyme system, particularly CYP2E1, in the liver.[\[18\]](#)[\[19\]](#)[\[20\]](#) This process can lead to the formation of reactive intermediates.

## Hypothesized Toxicological Signaling Pathway

While the specific signaling pathways for **bromochloromethane**-induced toxicity are not fully elucidated, a plausible mechanism can be hypothesized based on the known effects of similar halogenated hydrocarbons. This proposed pathway involves metabolic activation leading to oxidative stress, inflammation, and ultimately apoptosis.

Diagram 3: Hypothesized Signaling Pathway of **Bromochloromethane** Toxicity



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Caption: Hypothesized pathway of **bromochloromethane**-induced cellular toxicity.

This proposed pathway suggests that the metabolism of **bromochloromethane** by cytochrome P450 enzymes generates reactive intermediates. These intermediates can lead to an increase

in reactive oxygen species (ROS) and depletion of cellular glutathione (GSH), resulting in oxidative stress.<sup>[2][21]</sup> Oxidative stress can then trigger downstream signaling cascades, including the activation of transcription factors like Nrf2 (a key regulator of the antioxidant response) and NF-κB (a central mediator of inflammation).<sup>[22][23][24][25][26][27][28][29][30]</sup> Persistent and severe oxidative stress and inflammation can ultimately lead to programmed cell death, or apoptosis, contributing to tissue damage in the liver and kidneys.<sup>[31][32][33][34]</sup>

## Safety and Handling

**Bromochloromethane** is a hazardous substance and should be handled with appropriate safety precautions in a well-ventilated area, preferably a fume hood.<sup>[17]</sup> Personal protective equipment, including chemical-resistant gloves, safety goggles, and a lab coat, should be worn.<sup>[17]</sup> It is important to avoid inhalation of vapors and contact with skin and eyes. Store in a cool, dry, well-ventilated area away from incompatible materials.<sup>[3]</sup>

Table 3: Hazard and Safety Information for **Bromochloromethane**

Hazard Classification	Description	Reference(s)
Acute Toxicity, Inhalation	Harmful if inhaled.	<a href="#">[17]</a>
Skin Corrosion/Irritation	Causes skin irritation.	<a href="#">[17]</a>
Serious Eye Damage/Irritation	Causes serious eye irritation.	<a href="#">[17]</a>
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation.	<a href="#">[17]</a>
Environmental Hazard	Harms public health and the environment by destroying ozone in the upper atmosphere.	<a href="#">[2]</a>

## Conclusion

This technical guide has summarized the key properties, synthesis, analysis, and toxicological aspects of **bromochloromethane** (CAS No. 74-97-5). The provided tables and diagrams are intended to serve as a quick reference for researchers and professionals. While the exact

mechanisms of its toxicity require further investigation, the hypothesized signaling pathway provides a framework for understanding its potential biological effects. Due to its hazardous nature and environmental impact, strict adherence to safety protocols is essential when handling this compound.

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## References

- 1. s4science.at [s4science.at]
- 2. mdpi.com [mdpi.com]
- 3. Method for preparing dibromomethane and methylene chlorobromide by one-pot - Eureka | Patsnap [eureka.patsnap.com]
- 4. CH3Br bromomethane low high resolution 1H proton nmr spectrum of analysis interpretation of chemical shifts ppm spin spin line splitting H-1 methyl bromide 1-H nmr explaining spin-spin coupling for line splitting doc brown's advanced organic chemistry revision notes [docbrown.info]
- 5. 19january2021snapshot.epa.gov [19january2021snapshot.epa.gov]
- 6. Methane, bromochloro- [webbook.nist.gov]
- 7. Bromochloromethane | CH<sub>2</sub>BrCl | CID 6333 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. Bromochloromethane(74-97-5) MS spectrum [chemicalbook.com]
- 9. purdue.edu [purdue.edu]
- 10. Dibromomethane synthesis - chemicalbook [chemicalbook.com]
- 11. ysi.com [ysi.com]
- 12. mdpi.com [mdpi.com]
- 13. researchgate.net [researchgate.net]
- 14. Bromochloromethane(74-97-5) 1H NMR spectrum [chemicalbook.com]
- 15. dev.spectrabase.com [dev.spectrabase.com]
- 16. chemguide.co.uk [chemguide.co.uk]

- 17. Bromochloromethane, a Methane Analogue, Affects the Microbiota and Metabolic Profiles of the Rat Gastrointestinal Tract - PMC [pmc.ncbi.nlm.nih.gov]
- 18. Metabolism of halogenated alkanes by cytochrome P450 enzymes. Aerobic oxidation versus anaerobic reduction - PubMed [pubmed.ncbi.nlm.nih.gov]
- 19. Enhanced metabolism of halogenated hydrocarbons in transgenic plants containing mammalian cytochrome P450 2E1 - PMC [pmc.ncbi.nlm.nih.gov]
- 20. researchgate.net [researchgate.net]
- 21. Chloroform, carbon tetrachloride and glutathione depletion induce secondary genotoxicity in liver cells via oxidative stress - PubMed [pubmed.ncbi.nlm.nih.gov]
- 22. NF-κB - Wikipedia [en.wikipedia.org]
- 23. The Nrf2-Antioxidant Response Element Signaling Pathway and Its Activation by Oxidative Stress - PMC [pmc.ncbi.nlm.nih.gov]
- 24. Activation of Nrf2 signaling pathway by natural and synthetic chalcones: a therapeutic road map for oxidative stress - PubMed [pubmed.ncbi.nlm.nih.gov]
- 25. Activation of transcription factor NF-kappa B is suppressed by curcumin (diferuloylmethane) [corrected] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 26. mdpi.com [mdpi.com]
- 27. Oncogenic Activation of NF-κB - PMC [pmc.ncbi.nlm.nih.gov]
- 28. researchgate.net [researchgate.net]
- 29. google.com [google.com]
- 30. An Overview of Nrf2 Signaling Pathway and Its Role in Inflammation [mdpi.com]
- 31. Oxidative stress and apoptosis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 32. mdpi.com [mdpi.com]
- 33. Oxidative Stress, Genomic Integrity, and Liver Diseases | MDPI [mdpi.com]
- 34. Oxidative Stress and Redox Signaling in the Pathophysiology of Liver Diseases - PMC [pmc.ncbi.nlm.nih.gov]
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